

physical and chemical properties of 2-Methylfluoranthene

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Compound of Interest

Compound Name: 2-Methylfluoranthene

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Methylfluoranthene**

This guide provides a comprehensive overview of the core physical and chemical properties of **2-Methylfluoranthene**, tailored for researchers, scientists, and drug development professionals. It includes a summary of quantitative data, detailed experimental protocols, and logical diagrams to illustrate key processes.

Core Properties of 2-Methylfluoranthene

2-Methylfluoranthene is a polycyclic aromatic hydrocarbon (PAH) with the molecular formula $C_{17}H_{12}$ ^{[1][2][3][4]}. It is a member of the naphthalenes class of compounds^[1]. The structure consists of a naphthalene and a benzene unit fused by a five-membered ring, with a methyl group substitution.

Physical and Chemical Data Summary

The following table summarizes the key quantitative physical and chemical properties of **2-Methylfluoranthene**.

Property	Value	Source
IUPAC Name	2-methylfluoranthene	[1]
CAS Registry Number	33543-31-6	[1] [2] [3] [5]
Molecular Formula	C ₁₇ H ₁₂	[1] [2] [3] [4]
Molecular Weight	216.28 g/mol	[1] [4] [6]
Appearance	Ill-defined needles (from methanol)	[7]
Melting Point	95 °C	[7]
Boiling Point	279 °C	[7]
Density	1.189 g/cm ³	[7]
Water Solubility	3.9 mg/L at 25 °C	[7]
Vapor Pressure	0.29 Pa at 25 °C	[7]
Log K _{ow} (Octanol-Water)	3.92	[7]
Henry's Law Constant	18.5 Pa m ³ /mol at 25 °C	[7]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Methylfluoranthene** are crucial for research and development. The following sections outline established protocols.

Synthesis of Fluoranthene Derivatives

A general method for synthesizing fluoranthene derivatives involves a tandem Suzuki–Miyaura and intramolecular C–H arylation reaction. Both homogeneous and heterogeneous catalytic conditions can be employed[\[8\]](#).

Method A: Homogeneous Catalysis[\[8\]](#)

- An oven-dried 10 mL Schlenk tube is charged with 1,8-diiodonaphthalene (1.0 equiv) and DMSO (2 mL) under a nitrogen atmosphere.

- Nitrogen gas is bubbled through the solution for 5 minutes with gentle stirring.
- Arylboronic acid or pinacol ester (1.1 equiv), Pd(dppf)Cl₂·CH₂Cl₂ (0.05 equiv), and KOAc (4 equiv) are added sequentially.
- The Schlenk tube is sealed, and the reaction mixture is stirred at 90 or 110 °C for 24 hours.
- After cooling, the reaction mixture is processed by washing with brine, drying over Na₂SO₄, filtering, and concentrating in vacuo.
- The crude product is purified by flash column chromatography on silica gel.

Method B: Heterogeneous Catalysis^[8]

- A 10 mL Schlenk tube is charged with a reduced graphene oxide-supported CuPd nanocatalyst (rGO-CuPd) and a DMSO/H₂O mixture (10:1). The suspension is sonicated for 30 minutes.
- 1,8-Diiodonaphthalene (1.0 equiv), arylboronic acid or pinacol ester (1.1 equiv), and NaOAc·3H₂O (5 equiv) are added sequentially.
- The Schlenk tube is sealed, and the reaction mixture is stirred at 120 °C for 24 hours.
- The reaction progress is monitored by TLC.
- After cooling, the mixture is transferred to a centrifuge tube, and the catalyst is precipitated by centrifugation.
- The organic layer is separated, washed with brine, dried over Na₂SO₄, filtered, and concentrated.
- The final product is purified by flash column chromatography.

Analytical Methods for Detection and Quantification

The analysis of **2-Methylfluoranthene**, typically as part of a mixture of PAHs, is commonly performed using chromatographic techniques coupled with mass spectrometry^{[9][10]}.

Gas Chromatography-Mass Spectrometry (GC/MS) Protocol

- Sample Preparation:
 - Extraction: PAHs are extracted from the sample matrix (e.g., water, soil, biological tissue) using methods like Soxhlet extraction, sonication, or solid-phase extraction (SPE) with solvents such as dichloromethane or cyclohexane[10][11].
 - Cleanup: The extract is purified to remove interfering substances. This can be achieved using techniques like column chromatography with adsorbents such as Florisil[10].
- GC/MS Analysis:
 - Injection: The cleaned extract is injected into a gas chromatograph, often using a splitless injection mode to enhance sensitivity[11].
 - Separation: The components of the mixture are separated on a high-resolution fused silica capillary column[9][11].
 - Detection: The separated compounds are introduced into a mass spectrometer. Electron-impact ionization is commonly used, with an electron energy of 70 eV[9]. The mass spectrometer can be operated in selected ion monitoring (SIM) mode to increase sensitivity and selectivity for target analytes[11].
- Identification and Quantification:
 - Identification: **2-Methylfluoranthene** is identified by comparing its mass spectrum and retention time to those of a certified reference standard analyzed under the same conditions[11].
 - Quantification: The concentration of the analyte is determined by comparing its response to that of an internal standard and constructing a calibration curve from standards of known concentrations[11].

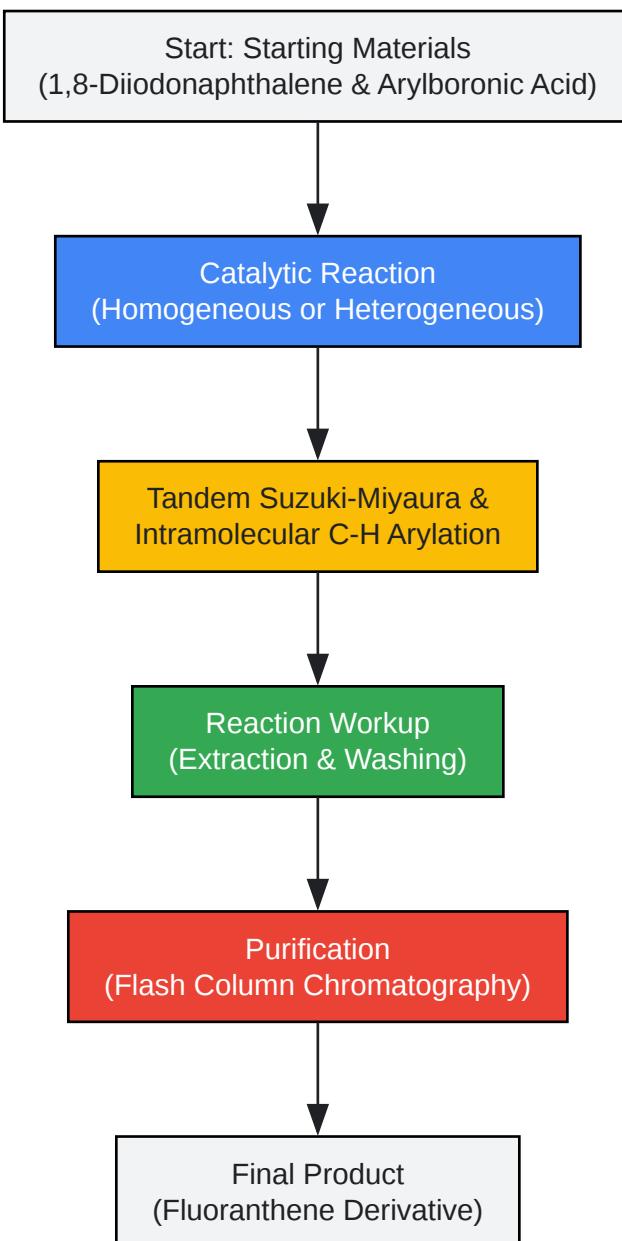
Spectral Information

Spectroscopic data is essential for the structural elucidation and identification of **2-Methylfluoranthene**.

- Mass Spectrometry (MS): Electron ionization mass spectral data for **2-Methylfluoranthene** are available through the NIST Mass Spectrometry Data Center. The mass spectrum shows a top peak at an m/z of 216[1][2].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectral data have been reported and are critical for confirming the specific isomeric structure and position of the methyl group[7][9].
- Other Spectroscopic Data: Ultraviolet (UV)/visible (VIS), infrared (IR), and fluorescence spectral data have also been reported[7].

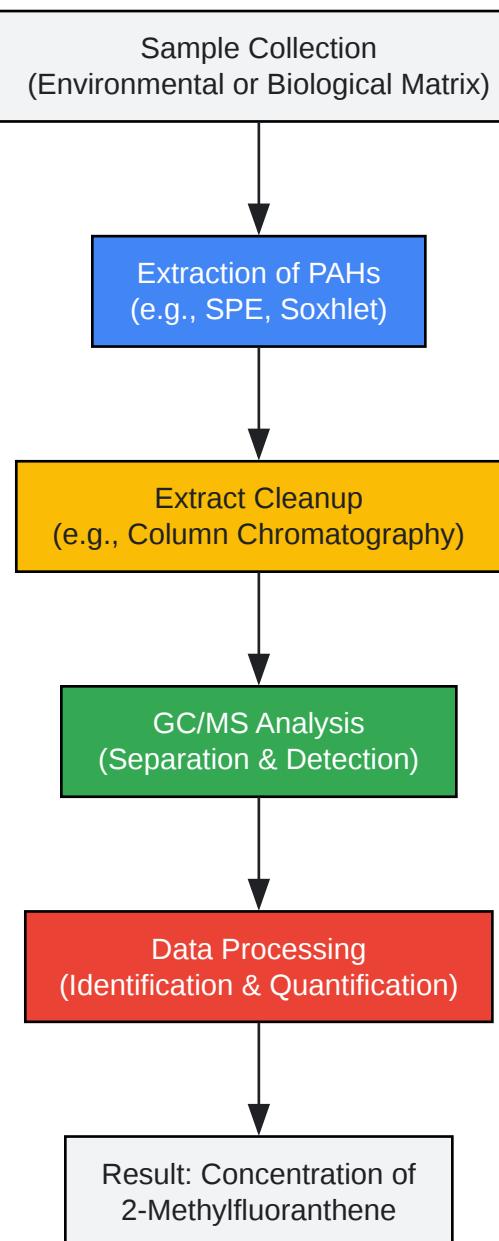
Visualizations

The following diagrams illustrate the general workflow for the synthesis and analysis of fluoranthene derivatives.



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Caption: General workflow for the synthesis of fluoranthene derivatives.



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